

DS-1205b free base quality control and purity assessment

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Compound of Interest

Compound Name: DS-1205b free base

Cat. No.: B8144907

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Technical Support Center: DS-1205b Free Base

This technical support center provides guidance on the quality control and purity assessment of **DS-1205b free base** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

1. What is DS-1205b and what is its primary mechanism of action?

DS-1205b is a potent and selective inhibitor of AXL receptor tyrosine kinase, with an IC₅₀ of 1.3 nM.^[1] It also shows inhibitory activity against MER, MET, and TRKA kinases at higher concentrations.^[1] Its mechanism of action involves blocking the phosphorylation of AXL, which plays a crucial role in cell migration, invasion, and drug resistance in various cancers.^{[2][3][4]}

2. What are the recommended storage conditions for **DS-1205b free base**?

For long-term storage, **DS-1205b free base** stock solutions should be stored at -80°C for up to 6 months. For short-term storage, -20°C is suitable for up to 1 month.

3. How can I be sure of the identity and purity of the **DS-1205b free base** I received?

It is crucial to obtain a Certificate of Analysis (CoA) from the supplier. The CoA should provide data confirming the compound's identity (e.g., via NMR, MS) and purity (e.g., via HPLC, LC-

MS). If you have concerns, you can perform your own analytical characterization.

4. What are the common impurities that might be present in a sample of **DS-1205b free base**?

Without a specific impurity profile from the manufacturer, potential impurities could include residual solvents from synthesis, starting materials, reaction by-products, or degradation products.

Troubleshooting Guide

Problem: Inconsistent or unexpected results in my in vitro/in vivo experiments.

This could be related to the quality or handling of your **DS-1205b free base**. Here are some troubleshooting steps:

- **Verify Purity:** Re-evaluate the purity of your compound using an appropriate analytical method like HPLC or LC-MS.
- **Check Solubility:** Ensure that DS-1205b is fully dissolved in your vehicle. Sonication may be required. The choice of solvent can significantly impact the effective concentration.
- **Assess Stability:** Consider the possibility of degradation in your experimental medium. Perform a stability study under your specific experimental conditions.
- **Confirm Identity:** If you have access to the necessary equipment, confirm the molecular weight of the compound by mass spectrometry.

Quantitative Data Summary

The following tables represent typical data you might find on a Certificate of Analysis for a high-quality batch of **DS-1205b free base**. Note: This is illustrative data, as specific batch data is not publicly available.

Table 1: Physicochemical Properties of **DS-1205b Free Base**

Parameter	Specification
Molecular Formula	C ₂₆ H ₂₈ N ₈ O ₂
Molecular Weight	484.55 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO

Table 2: Purity and Quality Control Specifications

Analytical Method	Specification	Result (Illustrative)
Purity by HPLC	≥98%	99.5%
¹ H NMR	Conforms to structure	Conforms
Mass Spectrometry	Conforms to MW	Conforms
Residual Solvents	≤0.5%	<0.1%
Water Content (Karl Fischer)	≤1.0%	0.2%

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **DS-1205b free base**.

1. Materials:

- **DS-1205b free base** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μm)

2. Sample Preparation:

- Prepare a 1 mg/mL stock solution of DS-1205b in DMSO.
- Dilute the stock solution to a final concentration of 50 µg/mL with a 50:50 mixture of ACN and water.

3. HPLC Conditions:

- Mobile Phase A: 0.1% FA in water
- Mobile Phase B: 0.1% FA in ACN
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: 95% B
 - 18-18.1 min: 95% to 5% B
 - 18.1-25 min: 5% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL

4. Data Analysis:

- Calculate the area of the main peak corresponding to DS-1205b and any impurity peaks.
- Purity (%) = (Area of main peak / Total area of all peaks) x 100.

Protocol 2: Identity Confirmation by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol provides a general method for confirming the molecular weight of **DS-1205b free base**.

1. Materials:

- **DS-1205b free base** sample
- LC-MS grade acetonitrile (ACN)
- LC-MS grade water
- Formic acid (FA)
- C18 reverse-phase LC column

2. Sample Preparation:

- Prepare a 100 µg/mL solution of DS-1205b in a 50:50 mixture of ACN and water.

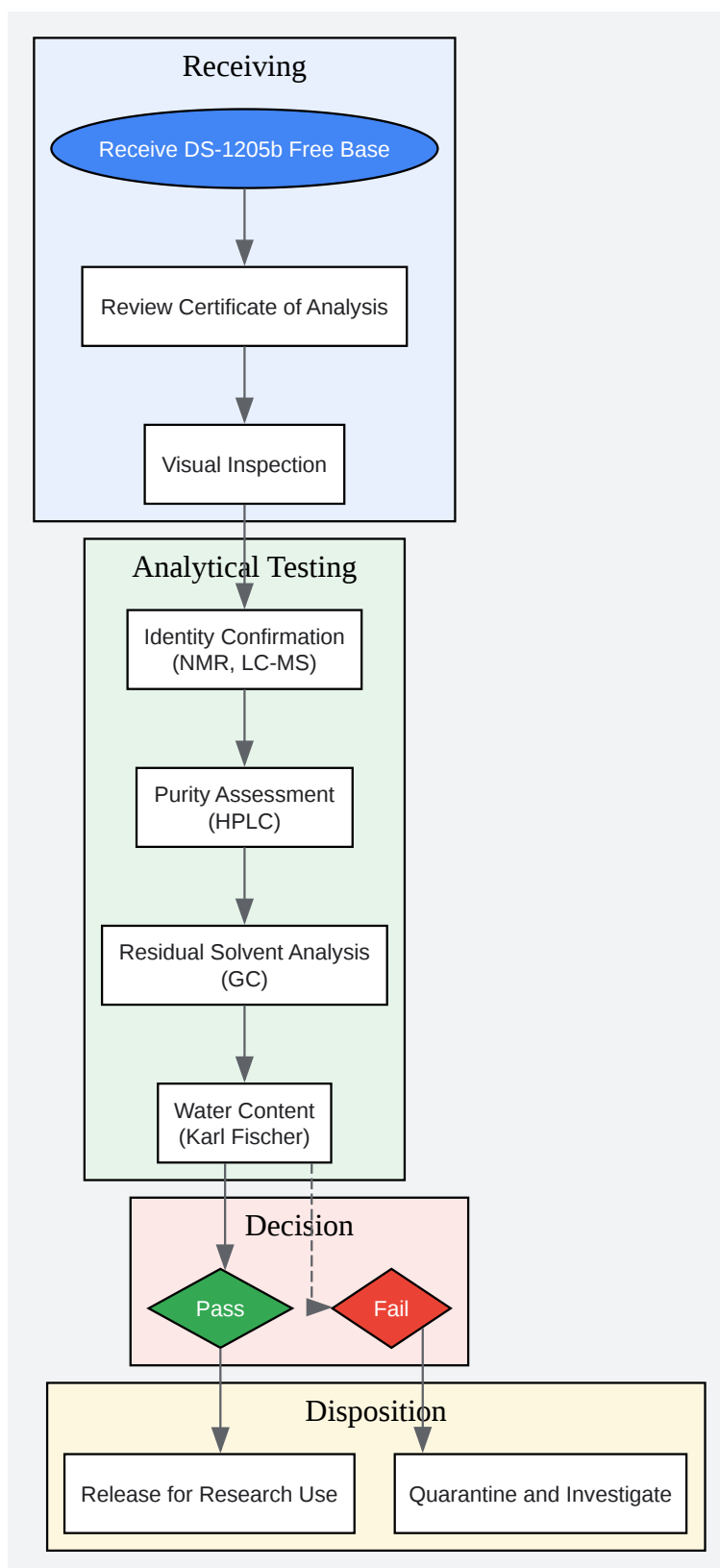
3. LC-MS Conditions:

- LC Conditions: Use a similar gradient to the HPLC method, but with a shorter run time if only identity confirmation is needed.
- MS Conditions:
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Range: m/z 100-1000
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120°C
- Desolvation Temperature: 350°C

4. Data Analysis:

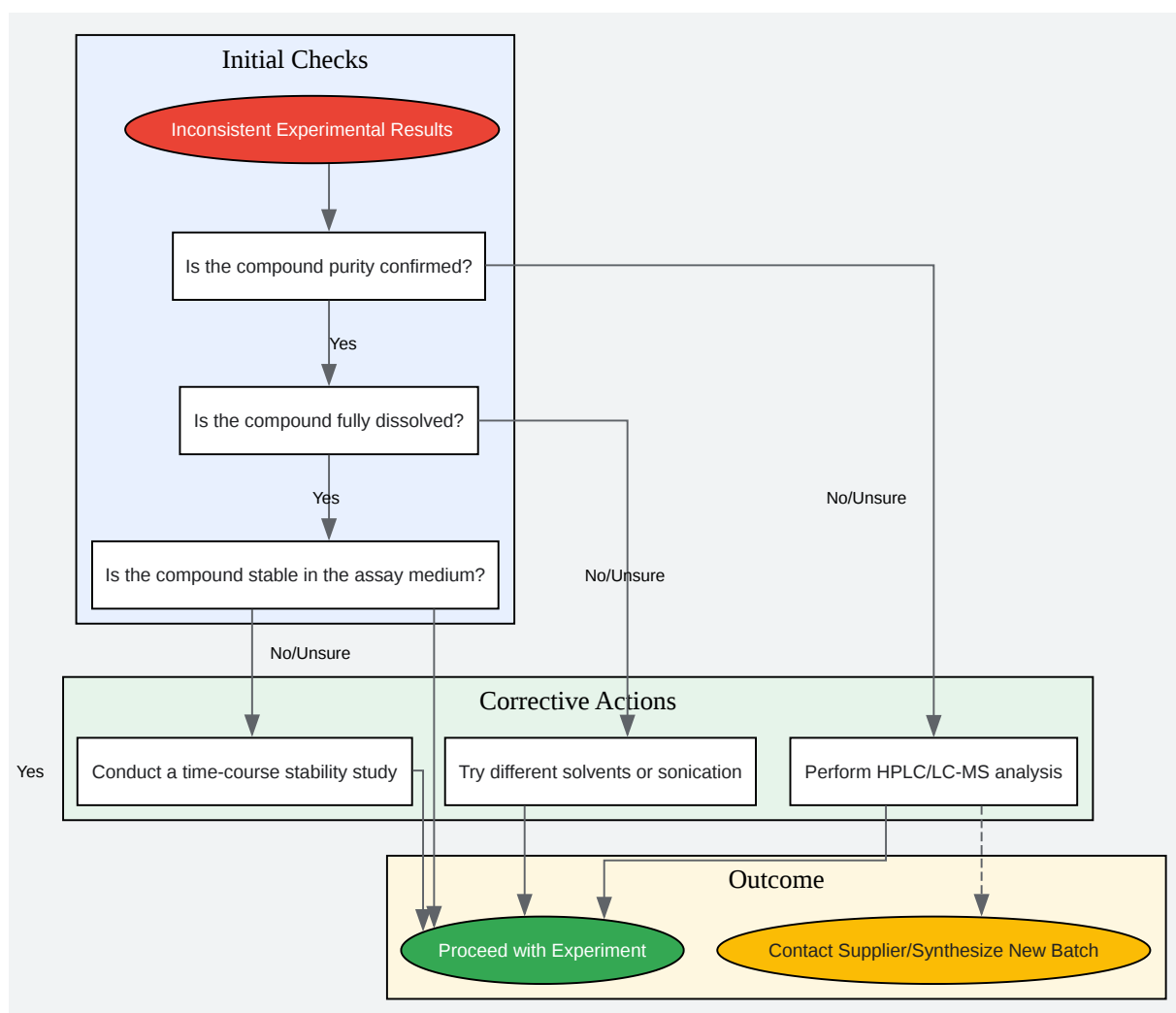
- Look for the $[M+H]^+$ ion corresponding to the molecular weight of DS-1205b (expected m/z \approx 485.56).

Visualizations



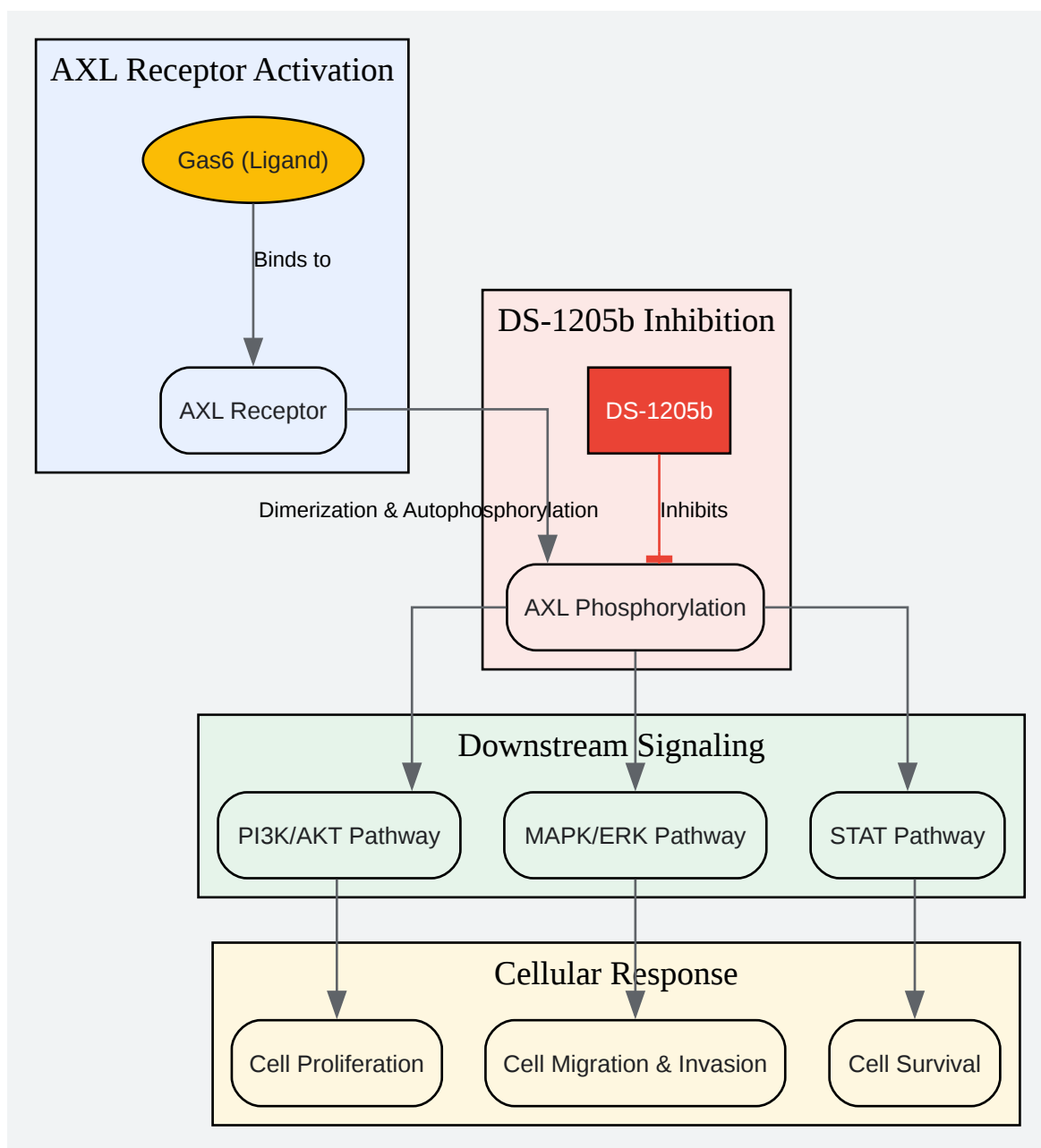
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Caption: General Quality Control Workflow for **DS-1205b Free Base**.



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Caption: Troubleshooting Logic for Inconsistent Experimental Results.



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Caption: AXL Signaling Pathway and the Point of Inhibition by DS-1205b.

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